

An In-depth Technical Guide to Diethylamino Hydroxybenzoyl Hexyl Benzoate (DHHB)

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Compound of Interest

Compound Name: *Diethylamino hydroxybenzoyl
hexyl benzoate*

Cat. No.: *B135673*

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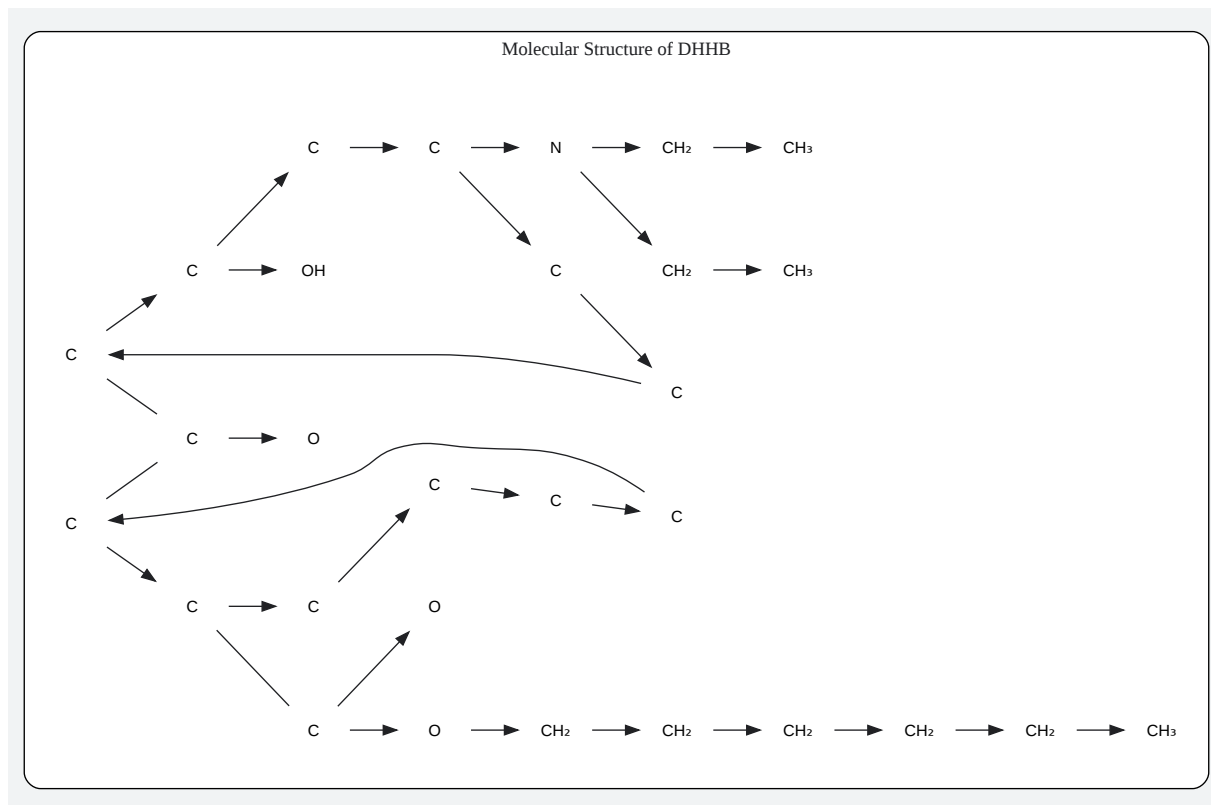
For Researchers, Scientists, and Drug Development Professionals

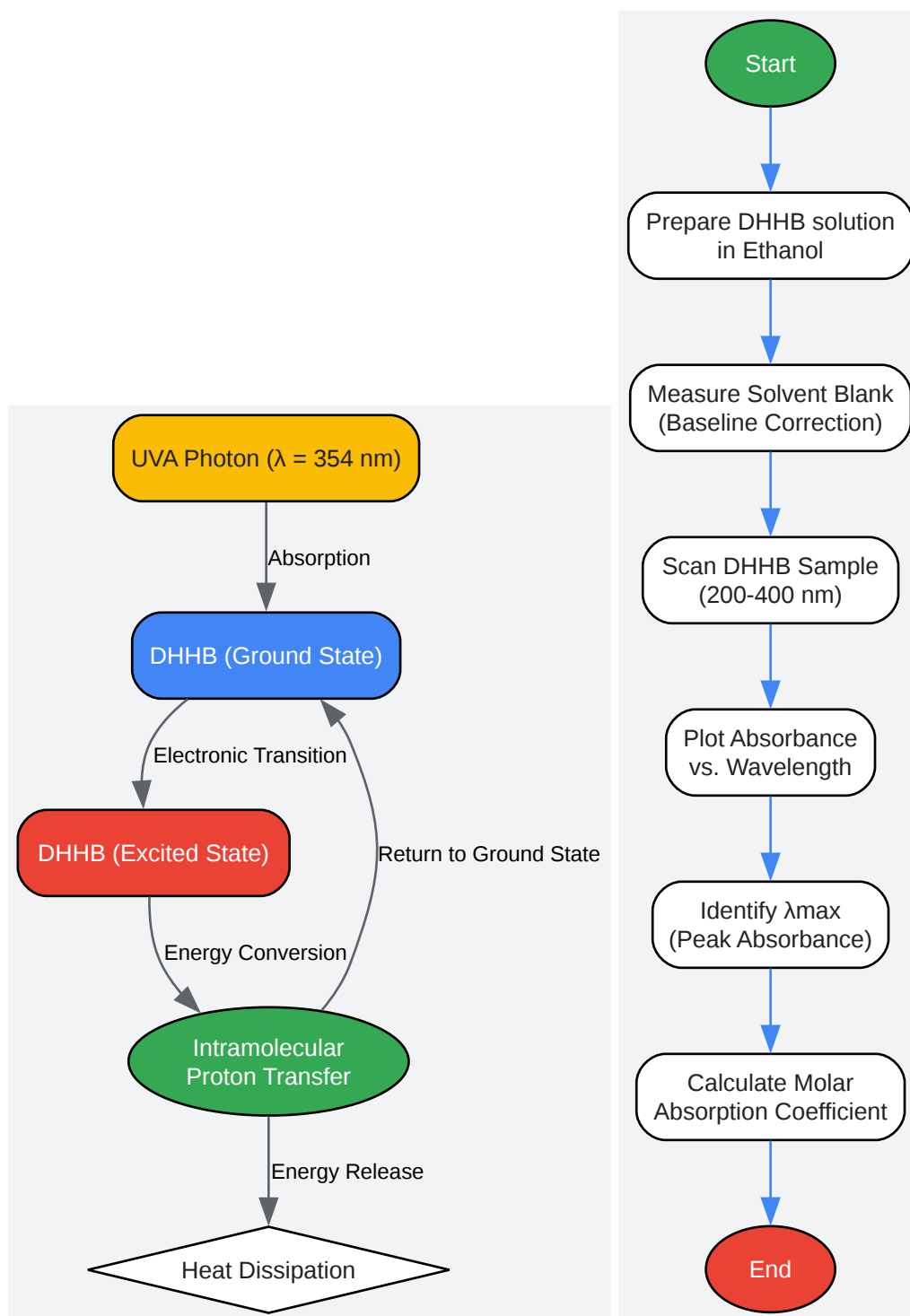
This guide provides a comprehensive overview of the molecular structure, UV absorption properties, and relevant experimental methodologies for **Diethylamino Hydroxybenzoyl Hexyl Benzoate** (DHHB), a prominent organic UVA filter used in modern sunscreen and cosmetic formulations.

Molecular Structure and Physicochemical Properties

Diethylamino Hydroxybenzoyl Hexyl Benzoate (DHHB), marketed under trade names such as Uvinul A Plus®, is a high-performance, oil-soluble UVA filter. Its chemical structure is derived from the benzophenone class of compounds, which is crucial for its UV-absorbing capabilities. The molecule consists of a central benzophenone core with key substitutions: a diethylamino group and a hydroxyl group on one phenyl ring, and a hexyl benzoate ester on the other. These hydrophobic substituents ensure its oil solubility and water resistance, making it suitable for incorporation into the oil phase of emulsions.

The IUPAC name for DHHB is Hexyl 2-[4-(diethylamino)-2-hydroxybenzoyl]benzoate.[1][2] Its structure is specifically designed for high photostability and efficient absorption in the long-wave UVA-I region.[3]





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References

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